

Tiron (Disodium 4,5-Dihydroxy-1,3-benzenedisulfonate): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tiron

Cat. No.: B1586280

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For Researchers, Scientists, and Drug Development Professionals

Tiron, chemically known as disodium 4,5-dihydroxy-1,3-benzenedisulfonate, is a highly versatile organic compound valued in research and industry for its exceptional chelating and antioxidant properties.[1] This technical guide provides an in-depth overview of its core physical and chemical characteristics, supported by experimental protocols and mechanistic diagrams to facilitate its application in laboratory and development settings.

Chemical Identity and Structure

Tiron is a derivative of catechol, featuring two hydroxyl groups and two sulfonic acid groups attached to a benzene ring.[2] The presence of these functional groups dictates its chemical behavior, particularly its high water solubility and strong affinity for metal ions.[2][3]

Identifier	Value
IUPAC Name	disodium;4,5-dihydroxybenzene-1,3-disulfonate[4]
Synonyms	4,5-Dihydroxy-1,3-benzenedisulfonic acid disodium salt, Sodium catechol-3,5-disulfonate[4][5]
CAS Number	149-45-1[4]
Molecular Formula	C ₆ H ₄ Na ₂ O ₈ S ₂ (Anhydrous)[4], C ₆ H ₆ Na ₂ O ₉ S ₂ (Monohydrate)[6]
Molecular Weight	314.2 g/mol (Anhydrous)[4], 332.22 g/mol (Monohydrate)[5][6][7][8]
InChI Key	ISWQCIVKKSOKNN-UHFFFAOYSA-L[4]
SMILES	C1=C(C=C(C(=C1O)O)S(=O)(=O)[O-])S(=O)(=O)[O-].[Na+].[Na+][4]

Physical Properties

Tiron is typically supplied as a stable, white to off-white or light tan crystalline powder.[1][2][9] Its high polarity, conferred by the sulfonate and hydroxyl groups, renders it highly soluble in water.[1][10]

Property	Value
Appearance	White to off-white crystalline powder[1][2][10]
Odor	Odorless or a faint characteristic sulfonic acid odor[1]
Melting Point	>300 °C[8][10][11][12][13]
Solubility in Water	Highly soluble; 1350 g/L[1][2][10]
Solubility in other solvents	Slightly soluble in ethanol; insoluble in acetone[11]
pH	~5.0 (10 g/L in H ₂ O at 20 °C)[1][2]
Bulk Density	465 kg/m ³
Storage Temperature	15-25°C in a dry place[1][9]

Chemical Properties and Mechanisms of Action

Tiron's chemical reactivity is dominated by its catechol moiety and sulfonic acid groups, which are responsible for its chelating and antioxidant activities.

Tiron is a well-established chelating agent, forming stable, water-soluble complexes with a variety of metal ions, most notably iron (Fe³⁺), titanium (Ti⁴⁺), aluminum (Al³⁺), and molybdenum (Mo⁶⁺). [1][7][9] The two adjacent hydroxyl groups act as a bidentate ligand, binding to a single metal ion to form a stable ring structure. [14][15] This property makes **Tiron** an invaluable reagent for complexometric titrations and the colorimetric determination of metals. [7][10]

The chelation with ferric iron (Fe³⁺) is pH-dependent, resulting in distinctly colored complexes [7]:

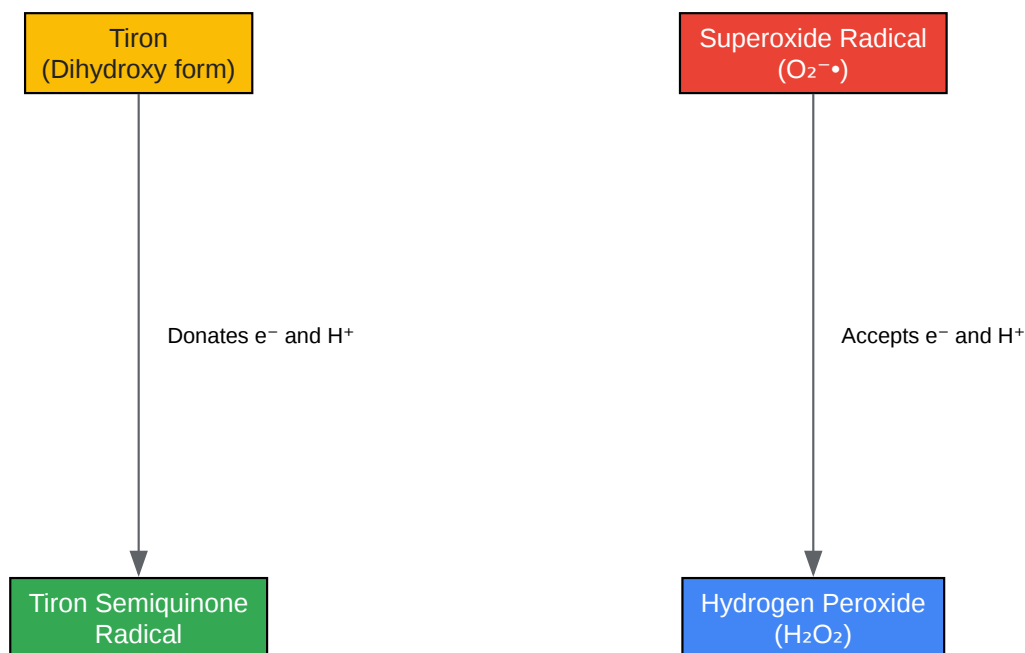
- pH 1-4: Blue complex (1:1 **Tiron**:Fe)
- pH 5-7: Purple complex (1:2 **Tiron**:Fe)
- pH >7: Red complex (1:3 **Tiron**:Fe)

The first dissociation constant (pK_{a1}) for one of the hydroxyl protons is approximately 7.6, while the second (pK_{a2}) is reported to be 12.6.[7]

*Diagram of **Tiron** acting as a bidentate chelator for a metal ion.*

Tiron is a potent, cell-permeable antioxidant and a well-documented scavenger of reactive oxygen species (ROS), particularly the superoxide radical ($O_2^{\cdot-}$). [1][16][17] Its small size allows it to penetrate cellular and even mitochondrial membranes to mitigate oxidative stress. [18][19] The scavenging mechanism involves the donation of an electron from one of its hydroxyl groups to the superoxide radical. This process converts **Tiron** into a more stable semiquinone radical, which can be detected by electron paramagnetic resonance (EPR) spectroscopy. [16][17] This makes **Tiron** not just a protective agent but also a useful tool for studying electron transfer reactions and quantifying superoxide production in biological systems. [17][20]

Tiron as a Superoxide Scavenger



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*Mechanism of **Tiron** scavenging a superoxide radical.*

Spectroscopic Properties

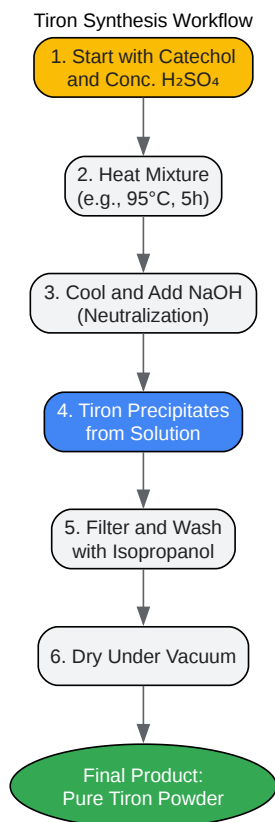
Parameter	Wavelength (λ_{max}) / Wavenumber	Conditions
UV-Vis Absorption	290 - 291 nm[13]	Buffer pH 2.5
206 nm[21]	Not specified	
Infrared (IR) Absorption	1471, 1438, 1293 cm^{-1}	Benzene ring vibrations[22]
1380 cm^{-1}	O-H bending vibration[22]	
1236 cm^{-1}	C-O stretching vibration[22]	

Experimental Protocols

The standard synthesis of **Tiron** involves the disulfonation of catechol (1,2-dihydroxybenzene) followed by neutralization.[2][23]

Methodology:

- Sulfonation: Catechol is added to concentrated (98%) sulfuric acid in a reaction vessel.[23]
- Heating: The mixture is heated, for instance at 95°C for 5 hours, to promote the addition of two sulfonic acid groups to the benzene ring at the 3 and 5 positions.[23]
- Cooling & Neutralization: The reaction mixture is cooled (e.g., to 50°C), and a sodium base solution, such as 47% sodium hydroxide (NaOH), is added dropwise. This neutralizes the sulfonic acid groups and causes the disodium salt (**Tiron**) to precipitate.[23]
- Isolation: The mixture is cooled further (15-25°C) to complete precipitation. The solid product is then collected by filtration.[23]
- Washing & Drying: The collected solid is washed with a solvent like isopropanol to remove impurities and then dried under a vacuum to yield the final product.[23]



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*A simplified workflow for the synthesis of **Tiron**.*

For analytical applications requiring high purity, **Tiron** can be purified by recrystallization from water.^{[2][9]}

Methodology:

- Dissolve the impure **Tiron** powder in a minimum amount of hot deionized water.
- Hot-filter the solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, then chill further in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.

- Wash the crystals with a small amount of cold water and dry them thoroughly.

This protocol outlines the use of **Tiron** as a colorimetric reagent for quantifying iron concentration in a sample, a method widely applicable in analytical chemistry.[7]

Methodology:

- **Sample Preparation:** If the sample is a solid, dissolve it in an appropriate acid and dilute with deionized water. Ensure all iron is in the ferric (Fe^{3+}) state. If Fe^{2+} is present, an oxidizing agent may be required.
- **Standard Curve Preparation:** Prepare a series of standard iron solutions of known concentrations (e.g., 0, 2, 4, 6, 8, 10 mg/L Fe^{3+}) from a certified stock solution.
- **Complex Formation:**
 - To a fixed volume of each standard and the unknown sample, add a pH buffer to maintain the desired pH for the specific colorimetric response (e.g., an acetate buffer for a pH of 5-7 to form the purple complex).
 - Add an excess of a **Tiron** solution to each flask.
 - Dilute to a final, constant volume with deionized water and mix thoroughly. Allow time for the color to fully develop.
- **Spectrophotometric Measurement:**
 - Set a UV-Vis spectrophotometer to the wavelength of maximum absorbance (λ_{max}) for the specific **Tiron**-iron complex being measured.
 - Use the "0 mg/L" iron standard (the blank) to zero the instrument.
 - Measure the absorbance of each standard and the unknown sample.
- **Data Analysis:**
 - Plot a calibration curve of absorbance versus iron concentration for the standards.


- Determine the concentration of iron in the unknown sample by interpolating its absorbance value on the calibration curve.[24]

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- To cite this document: BenchChem. [Tiron (Disodium 4,5-Dihydroxy-1,3-benzenedisulfonate): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586280#physical-and-chemical-properties-of-tiron]

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